

The Ascendant Therapeutic Potential of Novel Cyanopyridine Derivatives: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Cyano-4-phenylpyridine

Cat. No.: B103480

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The quest for novel therapeutic agents with enhanced efficacy and specificity is a perpetual endeavor in medicinal chemistry. Among the myriad of heterocyclic scaffolds, cyanopyridine derivatives have emerged as a particularly promising class of compounds, demonstrating a remarkable breadth of biological activities. Their inherent structural versatility allows for facile modification, enabling the fine-tuning of their pharmacological profiles. This technical guide provides a comprehensive overview of the current understanding of the biological activities of novel cyanopyridine derivatives, with a focus on their anticancer, antimicrobial, and anti-inflammatory properties. Detailed experimental protocols and insights into their mechanisms of action are provided to facilitate further research and development in this exciting field.

Anticancer Activity: Targeting Key Signaling Pathways

Cyanopyridine derivatives have demonstrated significant potential as anticancer agents, exhibiting cytotoxicity against a range of cancer cell lines. Their mechanism of action often involves the inhibition of critical signaling pathways that are dysregulated in cancer, leading to an arrest of the cell cycle and induction of apoptosis.

Data Summary: In Vitro Anticancer Activity of Selected Cyanopyridine Derivatives

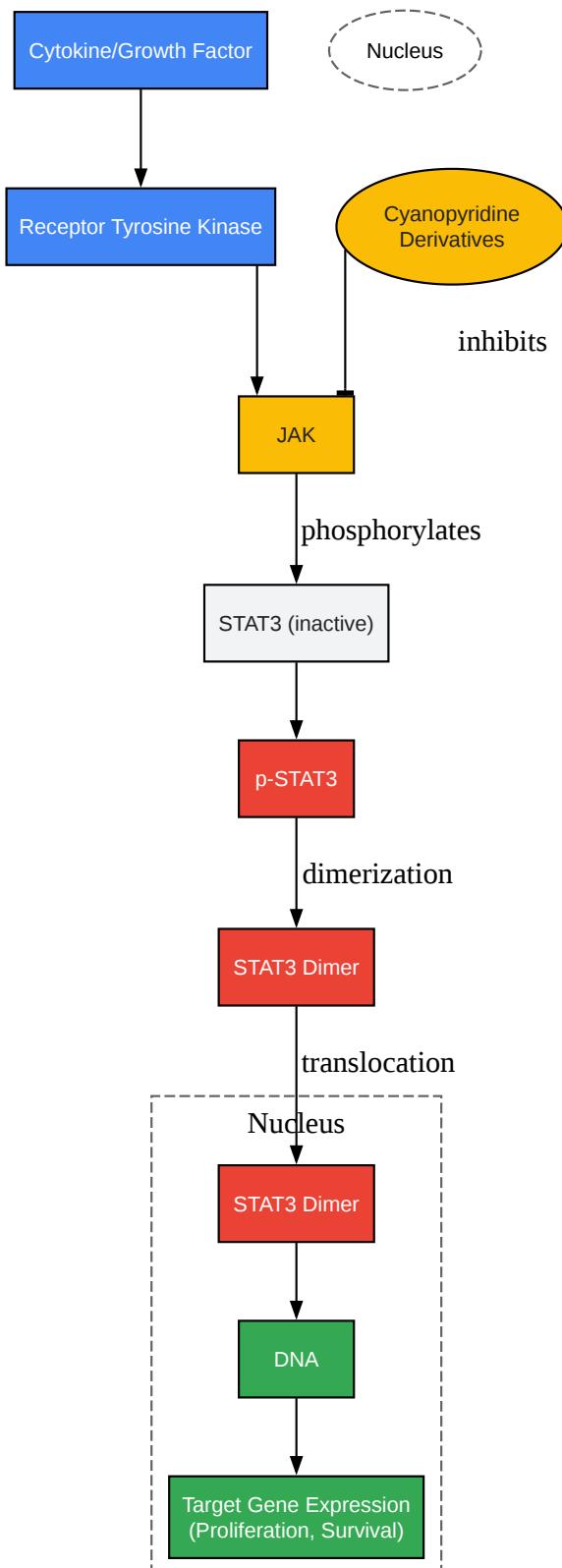
Compound/Derivative	Cancer Cell Line	IC50 (μM)	Reference
2-amino-3-cyanopyridine derivative	HCT-116	Low μM range	[1]
2-amino-3-cyanopyridine 3n	HCT-116	10.50	[1]
2-amino-3-cyanopyridine 3n	HeLa	14.27	[1]
2-amino-3-cyanopyridine 3n	A375	4.61	[1]
Cyanopyridinone 5a	MCF-7	1.77	[2][3]
Cyanopyridinone 5e	MCF-7	1.39	[2][3]
Cyanopyridinone 5a	HepG2	2.71	[2][3]
Pyridopyrimidine 6b	HepG2	2.68	[2][3]
Cyanopyridine 7h	MCF-7	1.89	[4]
Cyanopyridine 8f	MCF-7	1.69	[4]
Cyanopyridine derivative 2b	PC-3	-	[5]
Cyanopyridine derivative 3b	PC-3	-	[5]
Cyanopyridine derivative 4b	PC-3	-	[5]
Cyanopyridine derivative 5b	PC-3	-	[5]
Cyanopyridine derivative 2b	DU-145	-	[5]

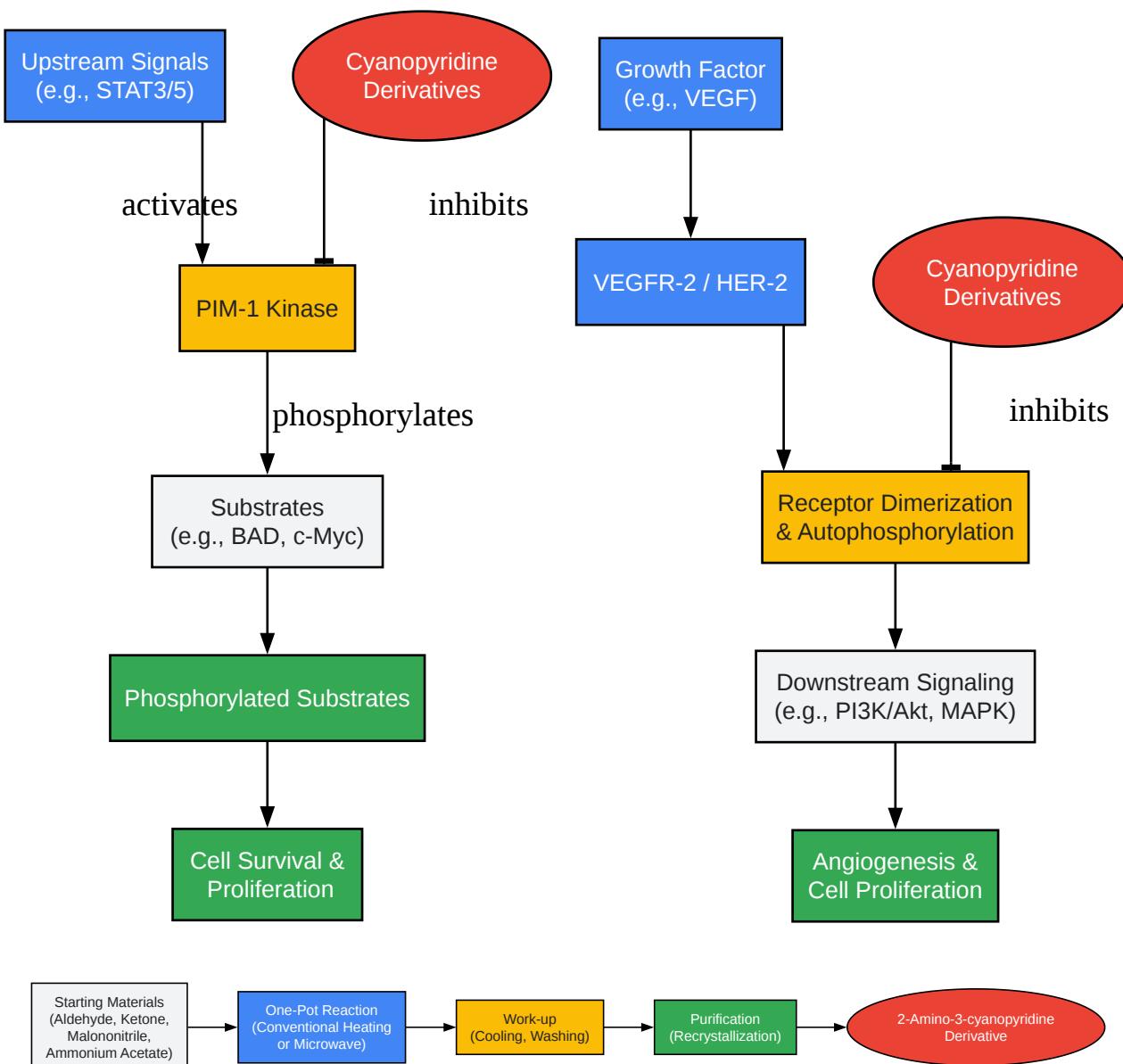
Cyanopyridine derivative 3b	DU-145	-	[5]
Cyanopyridine derivative 4b	DU-145	-	[5]
Cyanopyridine derivative 5b	DU-145	-	[5]
3-Cyanopyridine derivative III	MCF-7	0.02 µg/mL	[2][3]
3-Cyanopyridine derivative III	NCI-H460	0.01 µg/mL	[2][3]
3-Cyanopyridine derivative III	SF-268	0.02 µg/mL	[2][3]

Key Signaling Pathways Targeted by Cyanopyridine Derivatives

1. STAT3 Signaling Pathway:

The Signal Transducer and Activator of Transcription 3 (STAT3) is a transcription factor that is often constitutively activated in many cancers, promoting cell proliferation, survival, and angiogenesis. Several aminocyanopyridine derivatives have been shown to inhibit the STAT3 signaling pathway.^{[1][6]} They effectively block the phosphorylation of STAT3, which is a critical step for its activation and subsequent translocation to the nucleus to regulate gene expression.^[6]





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References

- 1. Design, Synthesis, And Evaluation Of Cyanopyridines As Anti-Colorectal Cancer Agents Via Inhibiting STAT3 Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Identification of Novel Cyanopyridones and Pyrido[2,3-d]pyrimidines as Anticancer Agents with Dual VEGFR-2/HER-2 Inhibitory Action: Synthesis, Biological Evaluation and Molecular Docking Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Design, synthesis, and anti-breast cancer activity evaluation of novel 3-cyanopyridine derivatives as PIM-1 inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Development of novel cyanopyridines as PIM-1 kinase inhibitors with potent anti-prostate cancer activity: Synthesis, biological evaluation, nanoparticles formulation and molecular dynamics simulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Aminocyanopyridines as anti-lung cancer agents by inhibiting the STAT3 pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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